

Application Notes and Protocols: Measuring the Piezoelectric Coefficient of Rochelle Salt

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Compound of Interest

Compound Name: Rochelle salt

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Introduction

Rochelle salt (Sodium Potassium Tartrate Tetrahydrate, $\text{KNaC}_4\text{H}_4\text{O}_6 \cdot 4\text{H}_2\text{O}$) holds a significant place in the history of materials science as one of the first materials in which piezoelectricity was discovered.[1][2] Its strong piezoelectric effect and the ease with which large single crystals can be grown make it an excellent model compound for research and educational purposes.[3][4] A key characteristic of a piezoelectric material is its piezoelectric coefficient (d), which quantifies the electric charge generated in response to an applied mechanical stress (direct effect) or the mechanical strain produced by an applied electric field (converse effect).[5][6]

This document provides detailed protocols for the preparation of **Rochelle salt** crystals and the measurement of their effective piezoelectric coefficient using the direct quasi-static method. This method is widely used due to its relative simplicity and accuracy in determining piezoelectric properties.[5][7] It is important to note that **Rochelle salt** exhibits its remarkable ferroelectric and piezoelectric properties between its two Curie points, at -18°C and 24.9°C . [8][9]

Part 1: Experimental Protocols

Protocol 1: Synthesis and Growth of Rochelle Salt Crystals

This protocol details the solution growth method for producing single crystals of **Rochelle salt** suitable for piezoelectric measurements.

Materials and Equipment:

- Potassium bitartrate (Cream of Tartar)
- Sodium carbonate (Washing Soda)
- Distilled or deionized water
- Beakers (600 ml and 250 ml)
- Heat source (e.g., lab burner or hot plate)
- Stirring rod
- Filter paper and funnel
- Shallow dish for crystallization
- Nylon thread
- Seed crystal (a small, well-formed crystal from a previous batch)

Procedure:

- **Prepare a Saturated Solution:** In a 600 ml beaker, dissolve approximately 90-100 grams of **Rochelle salt** powder (or a stoichiometric mixture of its precursors) per 100 ml of distilled water.^[3] Alternatively, synthesize the salt by reacting 80g of cream of tartar with sodium carbonate in simmering distilled water until the fizzing (CO₂ production) stops.^[10]
- **Heat and Filter:** Gently heat the solution while stirring until all the solute has dissolved.^[4] Filter the hot, supersaturated solution through filter paper into a clean 250 ml beaker or shallow dish to remove any impurities or undissolved particles.^{[3][10]}
- **Nucleation:** Allow the solution to cool slowly. Small, well-faceted crystals will begin to form as the solution evaporates and cools.^[3] These can be used as seed crystals.

- **Seed Crystal Growth:** Select a small, transparent, and well-formed crystal as a seed. Tie it to a thin nylon thread and suspend it in a freshly prepared, slightly undersaturated solution (to prevent initial dissolution of the seed).
- **Crystal Maturation:** Allow the solution to cool and evaporate slowly and undisturbed over several days to a week. The seed crystal will grow larger as salt precipitates from the solution.[3][4] The slower the cooling and evaporation, the larger and higher quality the resulting crystal will be.
- **Harvesting and Preparation:** Once a crystal of sufficient size (e.g., >1 cm) is grown, carefully remove it from the solution and dry it with a lint-free tissue.[3] The crystal may need to be cut into a specific geometry (e.g., a rectangular slab) for measurement. A wet thread can be used to carefully saw through the crystal.[3]

Protocol 2: Measurement of the Piezoelectric Coefficient (d_{33}) by the Direct Method

This protocol describes the quasi-static direct method for measuring the effective longitudinal piezoelectric coefficient, d_{33} . In this method, a known dynamic force is applied to the crystal, and the resulting charge is measured.[5][7]

Materials and Equipment:

- **Rochelle salt** crystal (cut and prepared)
- Conductive foil (e.g., aluminum or copper) or silver paint for electrodes
- Force sensor (load cell)
- Shaker or mechanical vibrator to apply a dynamic force
- Function generator to drive the shaker
- Charge amplifier
- Data acquisition (DAQ) system or oscilloscope

- Mounting fixture to hold the crystal and sensor

Procedure:

- Electrode Application: Apply electrodes to the two opposing faces of the crystal slab. This can be done by carefully securing thin aluminum foil to the surfaces or by painting them with conductive silver paint.[3]
- Experimental Setup:
 - Mount the force sensor onto the mechanical shaker.
 - Place the electroded **Rochelle salt** crystal directly on top of the force sensor.
 - Ensure a firm, stable mechanical connection in series: Shaker -> Force Sensor -> Crystal -> Rigid support. This ensures the force measured by the sensor is the same as that applied to the crystal.
 - Connect the output of the force sensor to an input channel of the DAQ system/oscilloscope.
 - Connect the electrodes of the crystal to the input of the charge amplifier. Connect the output of the charge amplifier to another input channel of the DAQ system/oscilloscope. [11][12]
- Measurement:
 - Use the function generator to drive the shaker with a low-frequency sinusoidal waveform (e.g., 10-200 Hz).[7][12] The frequency should be well below the crystal's mechanical resonance.
 - Apply a small, oscillating force (e.g., 0.1 N to 0.5 N).[12]
 - Simultaneously record the force signal (F) from the load cell and the charge signal (Q) from the charge amplifier using the DAQ system or oscilloscope.
- Calculation:

- Determine the amplitudes of the force (F_0) and charge (Q_0) signals from the recorded data.
- The piezoelectric coefficient d is calculated using the formula:
 - $d = Q_0 / F_0$
- The units will be picocoulombs per Newton (pC/N) or picometers per Volt (pm/V).[\[8\]](#)
- Data Analysis: Repeat the measurement multiple times and average the results to ensure reproducibility and minimize random error.

Part 2: Data Presentation

The piezoelectric properties of **Rochelle salt** are described by a tensor, as its response depends on the direction of the applied force and the faces where the charge is measured. For a single crystal, specific coefficients like d_{21} , d_{22} , and d_{23} are determined.[\[13\]](#) For practical applications, especially with composites or non-ideally oriented crystals, an effective longitudinal d_{33} coefficient is often measured.[\[8\]](#)[\[9\]](#)

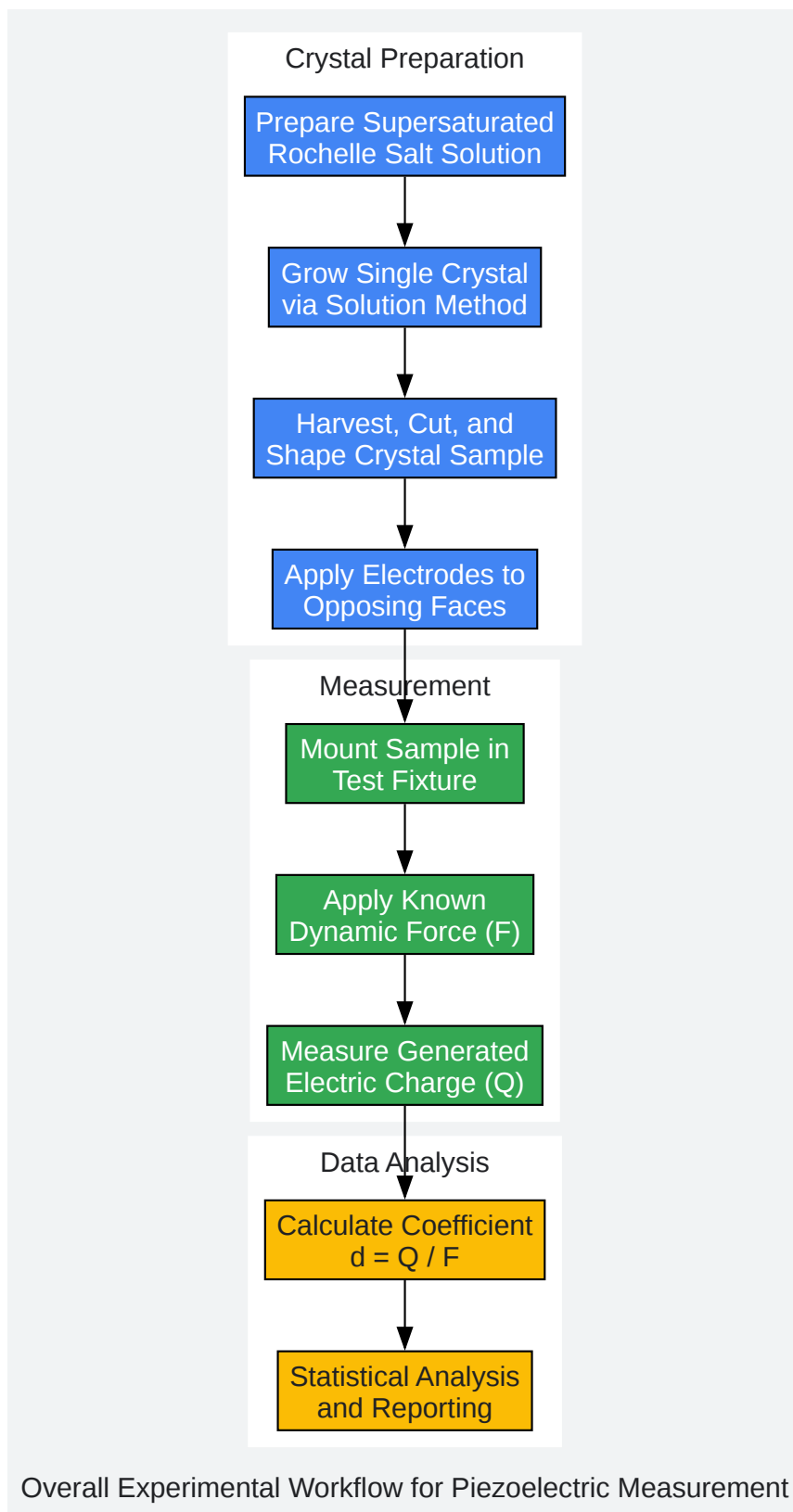
Piezoelectric Coefficient	Value (x 10^{-12} C/N or pm/V)	Measurement Method	Reference
d_{21}	700	X-ray Multiple Diffraction	[13]
d_{22}	2200	X-ray Multiple Diffraction	[13]
d_{23}	2100	X-ray Multiple Diffraction	[13]
d_{25}	37	X-ray Multiple Diffraction	[13]

Table 1: Piezoelectric coefficients for a single crystal of Rochelle salt in the ferroelectric phase.

Material	Sample Thickness	Effective d_{33} (pC/N)	Measurement Method	Reference
PLA/Rochelle Salt Composite	1.5 mm	~119	Direct Piezoelectric Effect	[8]
PLA/Rochelle Salt Composite	2.5 mm	~39	Direct Piezoelectric Effect	[8]
Wood/Rochelle Salt Composite	N/A	10 - 17	Direct Piezoelectric Effect	[14]
Commercial PVDF-TrFE (for comparison)	40 μ m	~22	Direct Piezoelectric Effect	[8]

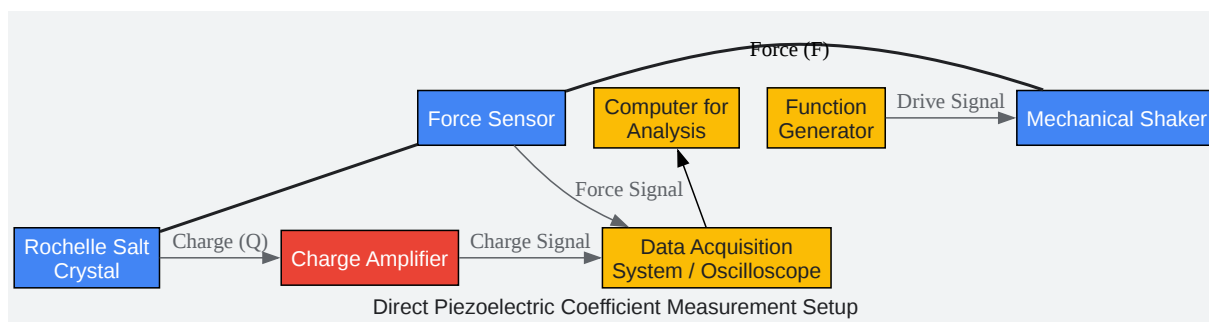
Table 2: Effective d_{33} piezoelectric coefficients measured for Rochelle salt-based composites.

Part 3: Visualizations



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Caption: Logical workflow from crystal synthesis to final data analysis.



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Caption: Schematic of the direct d_{33} measurement instrumentation.

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